

An In-depth Technical Guide to 2,2-Dimethyl-6-Chromanesulfonyl Chloride

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Compound of Interest

Compound Name: 2,2-Dimethyl-6-Chromanesulfonyl
Chloride

Cat. No.: B145508

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,2-Dimethyl-6-Chromanesulfonyl Chloride is a chemical compound belonging to the class of chromane derivatives and sulfonyl chlorides. Its structural architecture, featuring a bicyclic chromane core and a reactive sulfonyl chloride group, makes it a molecule of interest for various applications in organic synthesis and medicinal chemistry. The chromane scaffold is a privileged structure found in a variety of biologically active natural products and synthetic compounds. The sulfonyl chloride functional group is a versatile reactive handle that can be used to introduce the 2,2-dimethylchromane-6-sulfonyl moiety into other molecules, thereby modifying their physicochemical and biological properties.

This technical guide provides a comprehensive overview of the available physicochemical properties, and general experimental considerations for **2,2-Dimethyl-6-Chromanesulfonyl Chloride**.

Physicochemical Properties

Currently, detailed quantitative physicochemical data for **2,2-Dimethyl-6-Chromanesulfonyl Chloride** is not extensively reported in publicly available literature. However, based on information from chemical suppliers and general knowledge of related compounds, a summary of its expected properties is provided below.

Table 1: Physicochemical Properties of **2,2-Dimethyl-6-Chromanesulfonyl Chloride**

Property	Value/Description	Source/Rationale
CAS Number	131880-55-2	Chemical Supplier Databases
Molecular Formula	C ₁₁ H ₁₃ ClO ₃ S	Chemical Supplier Databases
Molecular Weight	260.74 g/mol	Calculated from Molecular Formula
Appearance	Brown powder	A chemical supplier describes the compound as a brown powder[1].
Purity	≥95%	A chemical supplier specifies a purity of 95%[1].
Melting Point	Not Reported	
Boiling Point	Not Reported	
Solubility	Soluble in polar aprotic solvents (e.g., DCM, THF)	Inferred from the properties of similar sulfonyl chlorides[2].
Stability	Moisture-sensitive; decomposes in H ₂ O	Inferred from the general reactivity of sulfonyl chlorides[2].

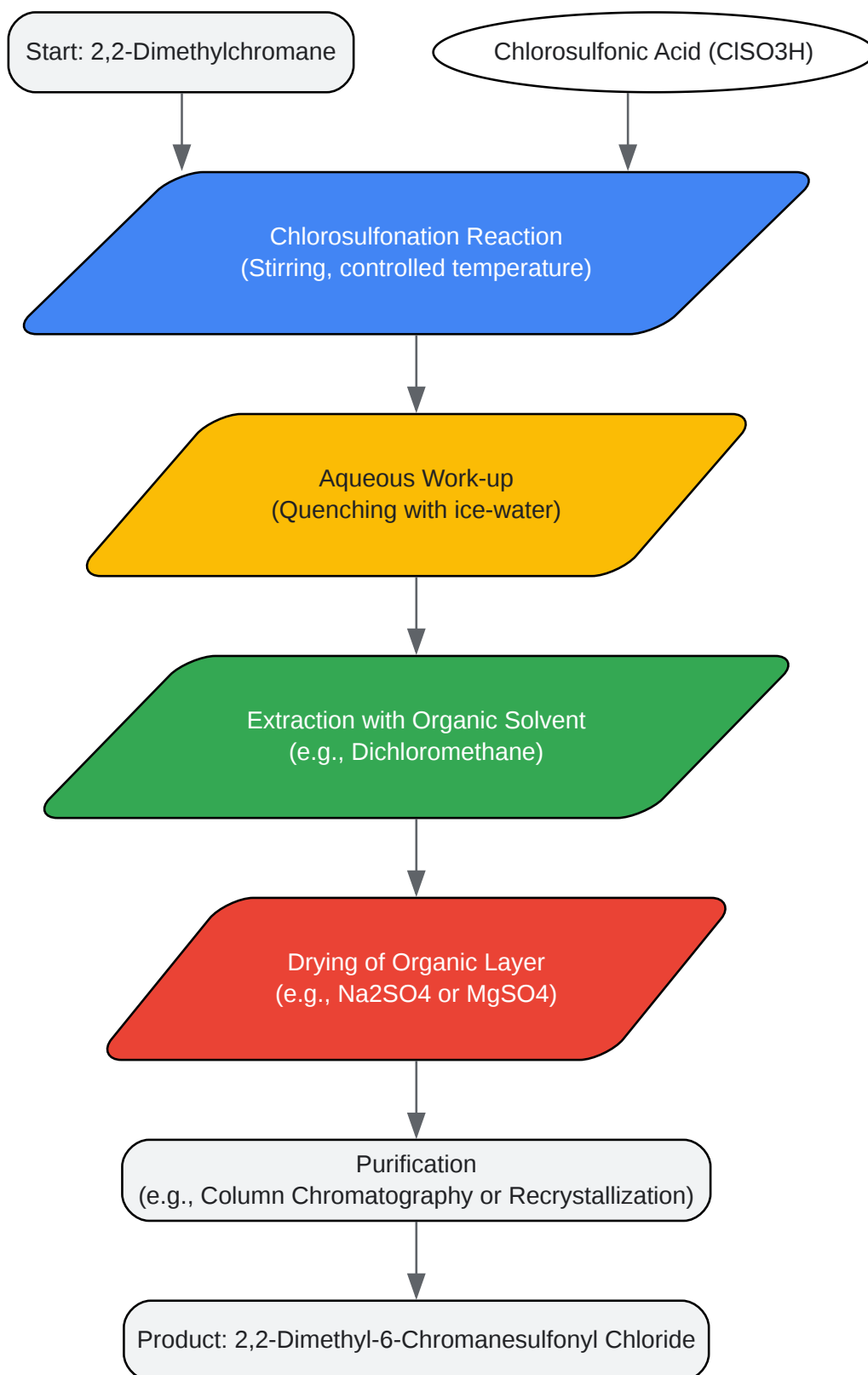
Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and analysis of **2,2-Dimethyl-6-Chromanesulfonyl Chloride** are not readily available. However, general methodologies for the synthesis of aryl sulfonyl chlorides and the analysis of related compounds can be adapted.

Synthesis

The synthesis of **2,2-Dimethyl-6-Chromanesulfonyl Chloride** would likely involve the chlorosulfonation of 2,2-dimethylchromane. This is a common method for the preparation of aryl sulfonyl chlorides.

General Workflow for the Synthesis of Aryl Sulfonyl Chlorides:

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Caption: General workflow for the synthesis of aryl sulfonyl chlorides.

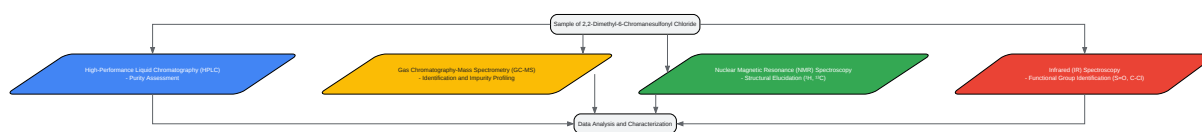
Detailed Steps (Hypothetical Protocol):

- **Reaction Setup:** In a fume hood, a solution of 2,2-dimethylchromane in a suitable inert solvent (e.g., dichloromethane) is cooled in an ice bath.
- **Addition of Reagent:** Chlorosulfonic acid is added dropwise to the cooled solution with vigorous stirring, maintaining the temperature below a certain threshold to control the reaction.
- **Reaction Monitoring:** The reaction progress is monitored by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Work-up:** Once the reaction is complete, the reaction mixture is carefully poured onto crushed ice to quench the excess chlorosulfonic acid.
- **Extraction:** The product is extracted from the aqueous layer using an organic solvent like dichloromethane. The organic layers are combined.
- **Washing and Drying:** The combined organic extracts are washed with brine and dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified by column chromatography on silica gel or by recrystallization to yield pure **2,2-Dimethyl-6-Chromanesulfonyl Chloride**.

Analytical Methods

The characterization and purity assessment of **2,2-Dimethyl-6-Chromanesulfonyl Chloride** would typically involve a combination of spectroscopic and chromatographic techniques.

General Workflow for the Analysis of Sulfonyl Chlorides:



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Caption: General workflow for the analysis of sulfonyl chlorides.

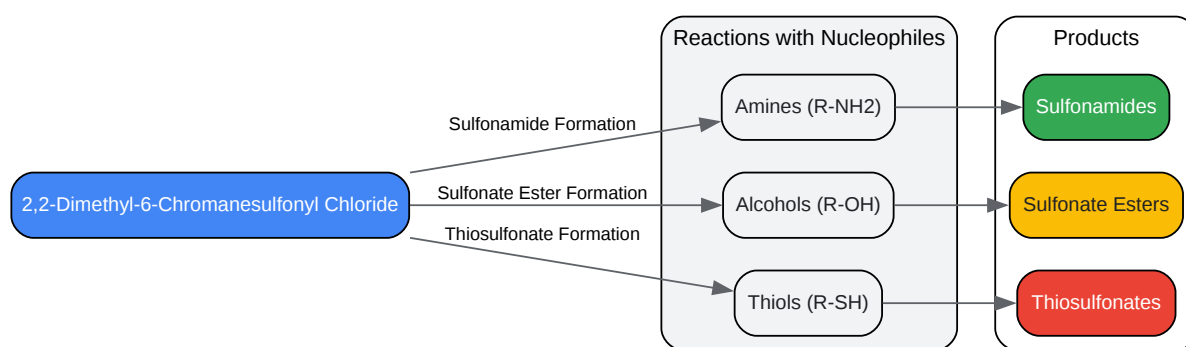
Expected Spectral Data:

- ^1H NMR: Signals corresponding to the aromatic protons on the chromane ring, the diastereotopic protons of the methylene groups in the dihydropyran ring, and the gem-dimethyl protons. The chemical shifts of the aromatic protons would be influenced by the electron-withdrawing sulfonyl chloride group.
- ^{13}C NMR: Resonances for all carbon atoms in the molecule, including the aromatic carbons, the carbons of the dihydropyran ring, and the methyl carbons. The carbon atom attached to the sulfonyl chloride group would be expected to appear at a downfield chemical shift.
- IR Spectroscopy: Characteristic absorption bands for the sulfonyl chloride group, including asymmetric and symmetric S=O stretching vibrations (typically around $1370\text{-}1340\text{ cm}^{-1}$ and $1180\text{-}1160\text{ cm}^{-1}$, respectively), and a C-S stretching vibration.
- Mass Spectrometry: The mass spectrum would show the molecular ion peak and characteristic fragmentation patterns, including the loss of the chlorine atom and the SO_2Cl group.

Reactivity and Potential Applications

Sulfonyl chlorides are highly reactive electrophiles that readily undergo nucleophilic substitution at the sulfur atom. This reactivity makes **2,2-Dimethyl-6-Chromanesulfonyl Chloride** a valuable building block for the synthesis of a variety of derivatives.

Logical Relationship of Reactivity:



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Caption: Reactivity of **2,2-Dimethyl-6-Chromanesulfonyl Chloride**.

Potential Applications:

- **Medicinal Chemistry:** The 2,2-dimethylchromane moiety is a key structural feature in various biologically active molecules, including some with antioxidant and anti-inflammatory properties. The introduction of this scaffold via the sulfonyl chloride can be a strategy in drug discovery programs.
- **Organic Synthesis:** As a versatile building block, it can be used to synthesize a range of chromane-containing compounds with potential applications in materials science and as intermediates in the synthesis of more complex molecules.

Signaling Pathways

There is currently no specific information available in the scientific literature that directly implicates **2,2-Dimethyl-6-Chromanesulfonyl Chloride** in any signaling pathways. Research in this area would be required to elucidate any potential biological activity and its mechanism of action.

Safety and Handling

Based on the general hazards of sulfonyl chlorides, **2,2-Dimethyl-6-Chromanesulfonyl Chloride** should be handled with care in a well-ventilated fume hood. It is expected to be corrosive and moisture-sensitive. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. In case of contact with skin or eyes, the affected area should be flushed immediately with copious amounts of water.

Conclusion

2,2-Dimethyl-6-Chromanesulfonyl Chloride is a potentially valuable chemical intermediate for researchers in organic synthesis and drug discovery. While detailed experimental data is currently limited, this guide provides a summary of its known and inferred physicochemical properties, along with general protocols for its synthesis and analysis. Further research is needed to fully characterize this compound and explore its potential applications.

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